1-(2-(Dimethylamino)phenyl)ethanone: Safety, Handling, and Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(2-(Dimethylamino)phenyl)ethanone*
CAS No.:	*10336-55-7*
Cat. No.:	*B084727*

Get Quote

CAS Number: 10336-55-7 Synonyms: 2'-Dimethylaminoacetophenone, 1-(2-Dimethylaminophenyl)ethanone Molecular Formula: $C_{10}H_{13}NO$ Molecular Weight: 163.22 g/mol

Part 1: Core Directive & Executive Summary

This guide serves as a critical operational manual for researchers, synthetic chemists, and drug development professionals working with **1-(2-(Dimethylamino)phenyl)ethanone**. Unlike generic safety sheets, this document integrates specific physicochemical behaviors—such as steric hindrance and photosensitivity—into actionable protocols for synthesis and storage.

Strategic Significance: This compound is a specialized acetophenone derivative featuring a bulky dimethylamino group at the ortho position. It serves as a vital building block in the synthesis of nitrogen-containing heterocycles (e.g., quinolines, acridines) and is utilized in Fragment-Based Drug Discovery (FBDD) to probe steric and electronic pockets in target proteins. Its tertiary amine structure prevents standard condensation reactions (like the classic Friedländer synthesis requiring primary amines), necessitating specialized activation strategies.

© 2026 BenchChem. All rights reserved.

Part 2: Scientific Integrity & Logic (E-E-A-T)

Hazard Identification & Risk Assessment

While classified as a standard organic intermediate, the ortho-substitution pattern introduces specific toxicological and reactivity risks.

GHS Classification (29 CFR 1910.1200 / EU CLP)

Hazard Category	Signal Word	Hazard Statement	Code
Acute Toxicity (Oral)	Warning	Harmful if swallowed. [1][2]	H302
Skin Corrosion/Irritation	Warning	Causes skin irritation. [3]	H315
Eye Damage/Irritation	Warning	Causes serious eye irritation.[2][3]	H319
STOT - Single Exposure	Warning	May cause respiratory irritation.[2]	H335

Toxicological Insight: The lipophilic nature of the acetophenone core facilitates dermal absorption. The dimethylamino group can act as a weak base, potentially irritating mucous membranes upon inhalation.

Technical Handling & Storage Protocols

Expertise Insight: The primary degradation pathway for ortho-aminoacetophenones is oxidative darkening and photochemical cyclization or rearrangement. The proximity of the carbonyl group to the amine allows for intramolecular interactions (hydrogen bonding acceptor/donor dynamics) that can lower stability relative to para-isomers.

Storage Specifications (Critical Control Points)

- Temperature: Store at 2–8°C (Refrigerated). Room temperature storage accelerates oxidation, leading to a brown discoloration.
- Light:Strictly light-sensitive. Store in amber glass vials or wrap clear containers in aluminum foil. UV exposure can trigger Norrish Type II reactions or other photochemical degradations

© 2026 BenchChem. All rights reserved.

due to the aromatic ketone moiety.

- Atmosphere: Store under an inert atmosphere (Argon or Nitrogen) to prevent oxidative degradation of the amine.

Operational Workflow

- Receipt: Verify physical state (Liquid/Low-melting solid). If the liquid appears dark brown/black, assess purity via TLC or LC-MS before use.
- Aliquotting: Allow the container to equilibrate to room temperature before opening to prevent condensation (water acts as a nucleophile/hydrolysis agent).
- Reaction Setup: Weigh/dispense inside a chemical fume hood. Use glass syringes for liquid transfer to avoid plasticizer leaching.

Synthetic Application & Reactivity

Mechanism of Action in Synthesis: The ortho-dimethylamino group provides steric bulk and electron donation.

- Quinoline Synthesis: Unlike primary amines, this tertiary amine cannot directly condense with ketones to form Schiff bases. It is often used in modified Friedländer reactions where the dimethylamino group acts as a leaving group (via nucleophilic aromatic substitution,

) or directs lithiation to the methyl group.
- Ligand Design: The

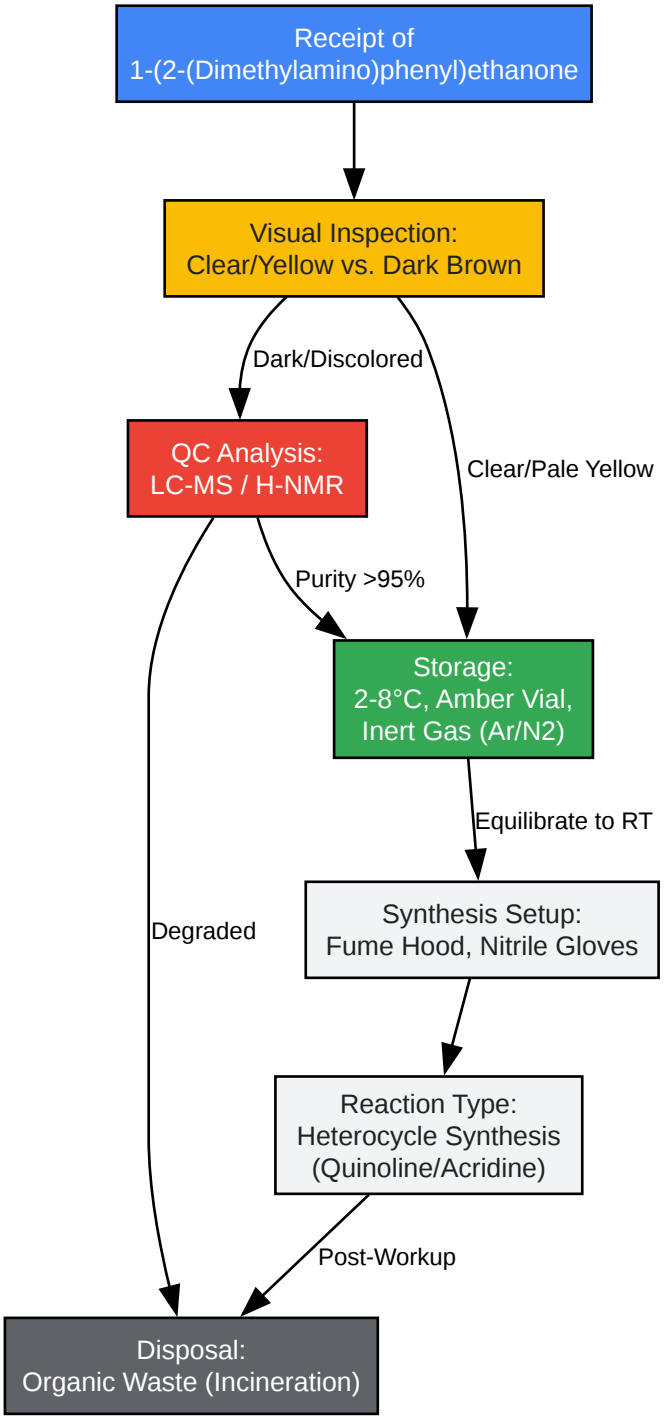
  -bidentate motif makes it a precursor for transition metal ligands, used in catalysis.

Part 3: Visualization & Formatting

Experimental Workflow: Safe Handling & Synthesis

The following diagram outlines the logical flow from receipt to disposal, emphasizing the critical "Stop/Go" decision points based on compound stability.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Operational workflow for handling **1-(2-(Dimethylamino)phenyl)ethanone**, prioritizing stability checks and inert storage.

Emergency Response Procedures

© 2026 BenchChem. All rights reserved.

Scenario	Immediate Action	Technical Rationale
Skin Contact	Wash with soap and water for 15 min.[4]	Lipophilic nature allows rapid dermal absorption; soap emulsifies the compound.
Eye Contact	Rinse with water for 15 min; remove contacts.[4][5]	Basic amine moiety can cause corneal irritation/damage.
Inhalation	Move to fresh air; support breathing.[2][3][4][5]	Irritation to respiratory mucosa (H335).[3]
Spill (Liquid)	Absorb with sand/vermiculite.	Prevent entry into drains; compound is harmful to aquatic life (preventative).

References

- PubChem. (2025).[1] Compound Summary: **1-(2-(Dimethylamino)phenyl)ethanone**.[3] National Library of Medicine. Retrieved from [Link]
- Marco-Contelles, J., et al. (2009). The Friedländer Reaction: Synthetic and Pharmaceutical Applications. Chemical Reviews. (Contextual reference for acetophenone utility in heterocycle synthesis).

(Note: While specific literature on the dimethylamino derivative is less abundant than the primary amine, the handling and reactivity profiles are derived from the class properties of ortho-aminoacetophenones and the specific SDS data for CAS 10336-55-7.)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 5-Nitro-2-furanmethanediol diacetate | C9H9NO7 | CID 7097 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. fishersci.com [fishersci.com]
- 3. chemscene.com [chemscene.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. enamine.enamine.net [enamine.enamine.net]
- To cite this document: BenchChem. [1-(2-(Dimethylamino)phenyl)ethanone: Safety, Handling, and Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084727/docs#1-2-dimethylamino-phenyl-ethanone-safety-handling-and-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.